

The Solubility Profile of 4-Methoxyphenol in Common Organic Solvents: A Technical Overview

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Compound of Interest

Compound Name: 4-Methoxyphenyl

Cat. No.: B3050149

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This technical guide is intended for researchers, scientists, and professionals in drug development, providing a foundational understanding of the solubility of 4-methoxyphenol (also known as mequinol or 4-hydroxyanisole). While extensive quantitative data in a comparative format remains a subject for further empirical studies, this document synthesizes available qualitative information and outlines standard methodologies for its experimental determination.

Core Concepts in Solubility

The solubility of a compound is a critical physicochemical parameter that influences its behavior in various applications, from reaction kinetics in chemical synthesis to bioavailability in pharmaceutical formulations. The principle of "like dissolves like" is a central concept, suggesting that a solute will dissolve best in a solvent that has a similar polarity. For 4-methoxyphenol, the presence of both a polar hydroxyl (-OH) group and a less polar methoxy (-OCH₃) group and benzene ring gives it a versatile solubility profile.

Qualitative Solubility Summary

4-Methoxyphenol is widely reported as a white to off-white crystalline solid that is soluble in a range of common organic solvents. The following provides a qualitative summary of its solubility:

- **High Solubility:** 4-Methoxyphenol is readily soluble in polar protic and aprotic solvents. This includes:
 - Alcohols (e.g., methanol, ethanol)
 - Ketones (e.g., acetone)
 - Ethers (e.g., diethyl ether)
 - Esters (e.g., ethyl acetate)
- **Good Solubility:** It also demonstrates good solubility in less polar aromatic and halogenated solvents, such as:
 - Benzene
 - Carbon Tetrachloride
- **Limited Solubility:** As expected, its solubility in non-polar aliphatic hydrocarbons is limited.
- **Aqueous Solubility:** 4-Methoxyphenol has limited solubility in water, with a reported value of 40 g/L at 25 °C. The pH of the aqueous solution can influence its solubility, with increased solubility expected under basic conditions due to the deprotonation of the phenolic hydroxyl group.

Quantitative Solubility Data

A comprehensive, comparative table of quantitative solubility data for 4-methoxyphenol across a range of organic solvents at various temperatures is not readily available in the surveyed literature. The determination of these precise values requires dedicated experimental investigation. The following table is presented as a template for such future studies, with the known aqueous solubility included for reference.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Mole Fraction (x)
Water	25	4.0	0.322	0.0058
Methanol	Data not available	Data not available	Data not available	Data not available
Ethanol	Data not available	Data not available	Data not available	Data not available
Acetone	Data not available	Data not available	Data not available	Data not available
Ethyl Acetate	Data not available	Data not available	Data not available	Data not available
Dichloromethane	Data not available	Data not available	Data not available	Data not available
Toluene	Data not available	Data not available	Data not available	Data not available
n-Hexane	Data not available	Data not available	Data not available	Data not available

Experimental Protocols for Solubility Determination

The following outlines a standard experimental protocol for determining the solubility of 4-methoxyphenol in an organic solvent using the widely accepted shake-flask method followed by gravimetric analysis. This method is reliable for generating precise solubility data.

Objective:

To determine the equilibrium solubility of 4-methoxyphenol in a selected organic solvent at a specified temperature.

Materials:

- 4-Methoxyphenol (high purity)

- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath or incubator
- Analytical balance (readable to ± 0.1 mg)
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Volumetric flasks and pipettes
- Drying oven

Procedure: Shake-Flask Method

- Sample Preparation: Add an excess amount of solid 4-methoxyphenol to a series of glass vials. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
- Solvent Addition: Accurately pipette a known volume of the selected organic solvent into each vial.
- Equilibration: Securely cap the vials and place them in a thermostatically controlled shaker bath set to the desired temperature. Allow the samples to shake for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- Phase Separation: After the equilibration period, allow the vials to rest in the temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a sample of the supernatant using a pre-warmed (or pre-cooled, to match the experimental temperature) syringe. Immediately pass the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.

Analysis: Gravimetric Method

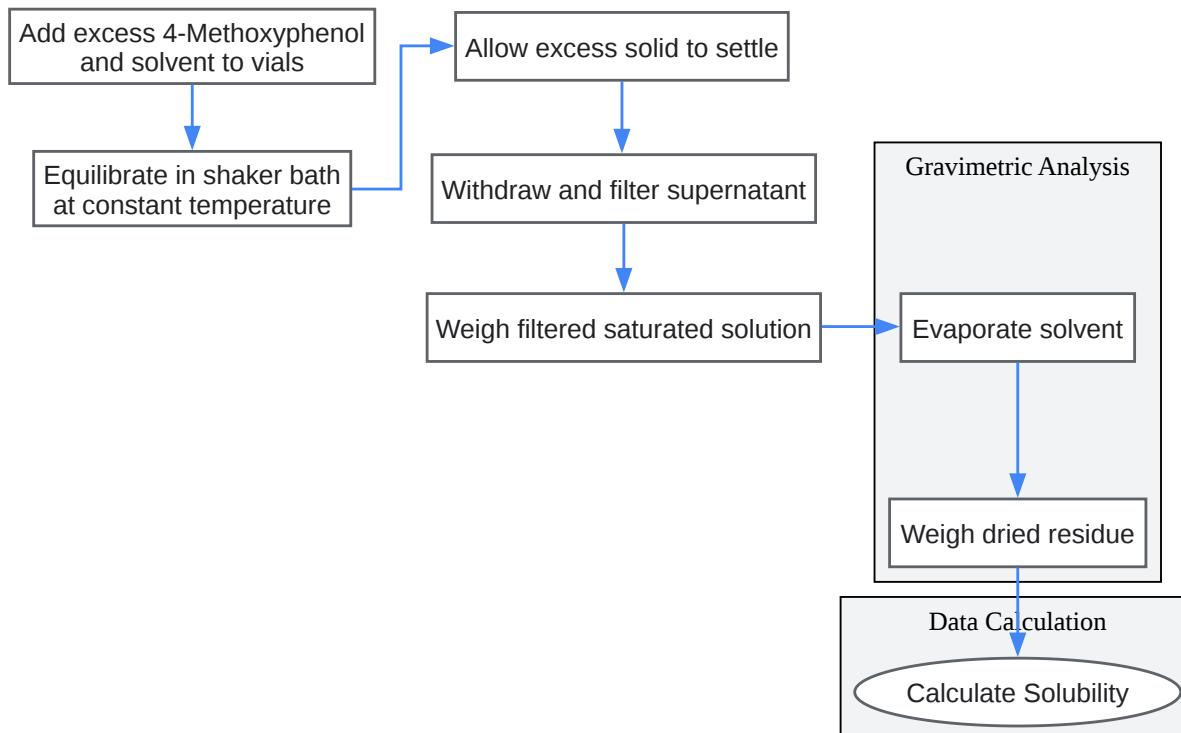
- Weighing the Saturated Solution: Accurately weigh the vial containing the filtered saturated solution.
- Solvent Evaporation: Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without causing degradation of the 4-methoxyphenol. The oven temperature should be well below the boiling point of 4-methoxyphenol (243 °C). A gentle stream of nitrogen can be used to accelerate evaporation.
- Drying to a Constant Weight: Continue to dry the vial containing the solid residue until a constant weight is achieved (i.e., the difference between two consecutive weighings is negligible).
- Final Weighing: Accurately weigh the vial containing the dry 4-methoxyphenol residue.

Data Calculation:

- Mass of dissolved 4-methoxyphenol: (Weight of vial + residue) - (Weight of empty vial)
- Mass of solvent: (Weight of vial + saturated solution) - (Weight of vial + residue)
- Solubility (g/100 g solvent): (Mass of dissolved 4-methoxyphenol / Mass of solvent) x 100
- To express solubility in other units such as g/100 mL or molarity, the density of the solvent at the experimental temperature is required.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method with gravimetric analysis for determining the solubility of 4-methoxyphenol.

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Workflow for Solubility Determination

This guide underscores the qualitative solubility of 4-methoxyphenol in common organic solvents and provides a robust framework for its quantitative determination. Further experimental work is encouraged to populate the provided data table, which will be of significant value to the scientific and industrial research communities.

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